

Navigating the Research Landscape of Substituted Benzophenones: A Technical Guide

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Compound of Interest

Compound Name: *3'-Fluoro-2-morpholinomethyl benzophenone*

CAS No.: *898750-41-9*

Cat. No.: *B1327237*

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Abstract: This technical guide serves as a comprehensive resource for researchers, scientists, and professionals engaged in drug development, with a focus on substituted benzophenones. While direct, in-depth experimental data for **3'-Fluoro-2-morpholinomethyl benzophenone** (CAS: 898750-41-9) is not publicly available, this document provides a thorough overview of the broader class of benzophenone derivatives. It includes representative data, detailed experimental methodologies, and visual diagrams of relevant biological pathways to facilitate further research and development in this area.

Introduction to Substituted Benzophenones

Substituted benzophenones are a class of organic compounds characterized by a diarylketone framework. This core structure lends itself to a wide range of chemical modifications, resulting in a diverse array of pharmacological and physicochemical properties. These compounds have garnered significant interest in medicinal chemistry due to their potential applications in various therapeutic areas, including oncology, infectious diseases, and inflammatory conditions. The introduction of different functional groups onto the phenyl rings can modulate their biological activity, metabolic stability, and pharmacokinetic profiles.

Chemical Identity of **3'-Fluoro-2-morpholinomethyl benzophenone**:

Property	Value
CAS Number	898750-41-9
Molecular Formula	C ₁₈ H ₁₈ FNO ₂
Molecular Weight	299.34 g/mol
Synonyms	(3-fluorophenyl)[2-(4-morpholinylmethyl)phenyl]-methanone

Physicochemical and Pharmacokinetic Properties (Representative Data)

The following table summarizes typical physicochemical and in vitro pharmacokinetic data for a hypothetical substituted benzophenone derivative, based on common assays used in early drug discovery.

Parameter	Value
LogP (cLogP)	3.5 - 4.5
Aqueous Solubility (pH 7.4)	< 10 µM
Plasma Protein Binding (Human)	> 95%
Microsomal Stability (Human Liver)	t _{1/2} = 15 - 45 min
CYP450 Inhibition (IC ₅₀)	> 10 µM for major isoforms
Caco-2 Permeability (Papp A → B)	1 - 5 x 10 ⁻⁶ cm/s

Biological Activity: In Vitro Efficacy (Representative Data)

This table presents representative in vitro biological activity data for a substituted benzophenone against a panel of cancer cell lines, a common application for this class of

compounds.

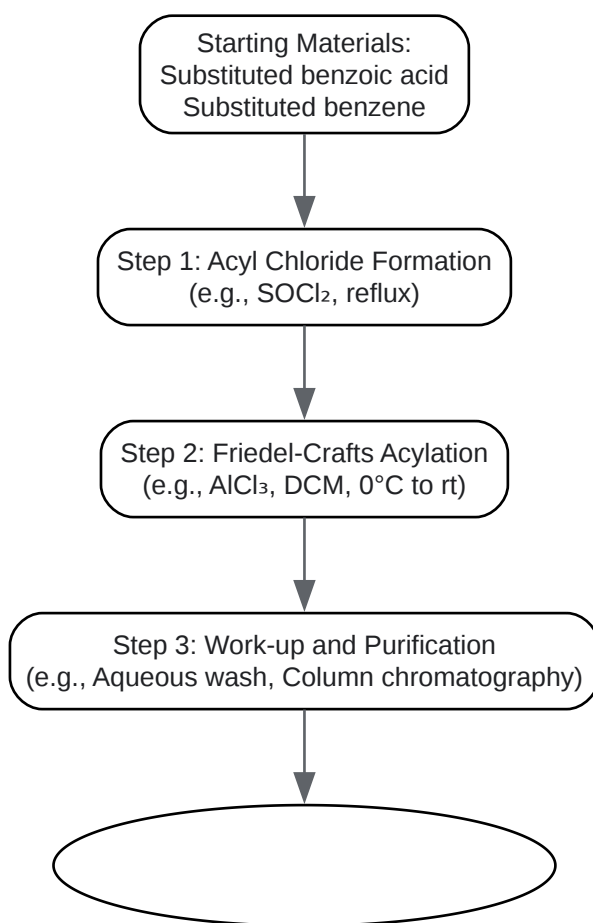
Cell Line	Cancer Type	IC ₅₀ (μM)
MCF-7	Breast Adenocarcinoma	1.5
A549	Lung Carcinoma	3.2
HCT116	Colon Carcinoma	2.8
PC-3	Prostate Adenocarcinoma	5.1

Experimental Protocols

General Synthesis of a Substituted Benzophenone Derivative

This protocol outlines a general synthetic route for a substituted benzophenone, which could be adapted for the synthesis of **3'-Fluoro-2-morpholinomethyl benzophenone**.

Workflow for the Synthesis of a Substituted Benzophenone:



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Caption: General synthetic workflow for substituted benzophenones.

Methodology:

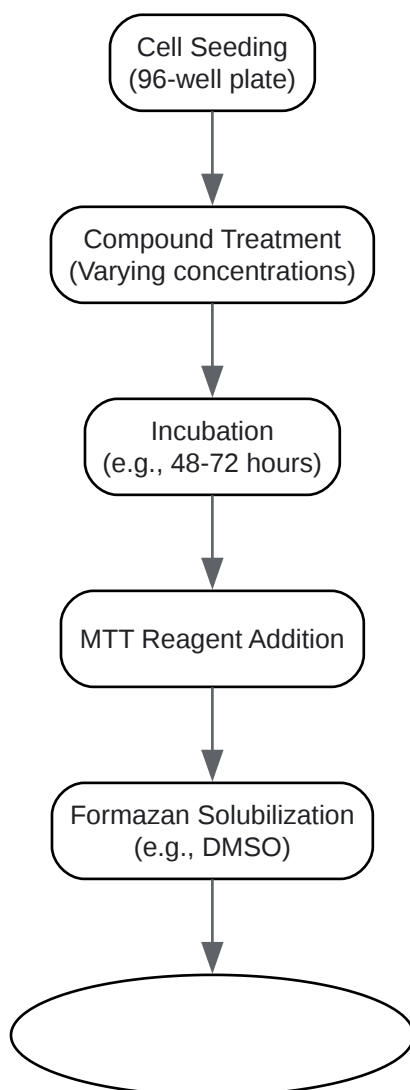
- **Acyl Chloride Formation:** A solution of the appropriately substituted benzoic acid in an excess of thionyl chloride (SOCl₂) is refluxed for 2-4 hours. The excess SOCl₂ is removed under reduced pressure to yield the crude acyl chloride.
- **Friedel-Crafts Acylation:** The crude acyl chloride is dissolved in a suitable anhydrous solvent, such as dichloromethane (DCM). The solution is cooled to 0°C, and the substituted benzene derivative is added, followed by the portion-wise addition of a Lewis acid catalyst (e.g., aluminum chloride, AlCl₃). The reaction mixture is stirred at 0°C for 30 minutes and then allowed to warm to room temperature, where it is stirred for an additional 12-18 hours.

- **Work-up and Purification:** The reaction is quenched by carefully pouring it onto crushed ice, followed by extraction with an organic solvent (e.g., ethyl acetate). The combined organic layers are washed with saturated sodium bicarbonate solution and brine, dried over anhydrous sodium sulfate, and concentrated in vacuo. The crude product is purified by column chromatography on silica gel to afford the desired substituted benzophenone.

In Vitro Cytotoxicity Assay (MTT Assay)

This protocol describes a common method for assessing the cytotoxic effects of a compound on cultured cancer cells.

Workflow for MTT Cytotoxicity Assay:



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Caption: Workflow for assessing in vitro cytotoxicity using the MTT assay.

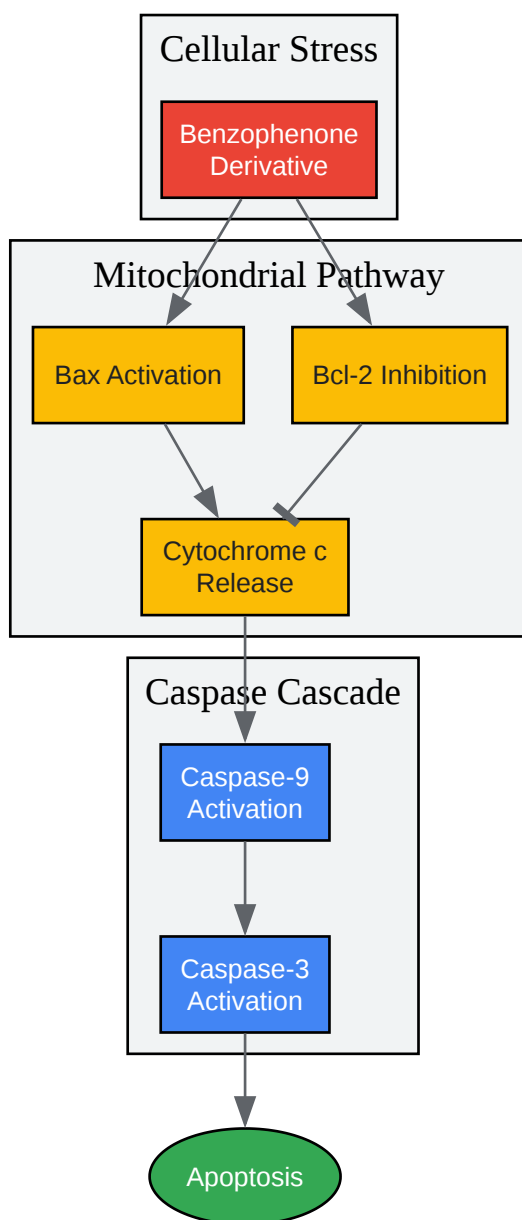
Methodology:

- **Cell Seeding:** Cancer cells are seeded into 96-well plates at a density of 5,000-10,000 cells per well and allowed to adhere overnight.
- **Compound Treatment:** The culture medium is replaced with fresh medium containing the test compound at various concentrations (typically a serial dilution). A vehicle control (e.g., DMSO) is also included.
- **Incubation:** The plates are incubated for a specified period (e.g., 48 or 72 hours) at 37°C in a humidified atmosphere with 5% CO₂.
- **MTT Addition:** A solution of 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) is added to each well, and the plates are incubated for another 2-4 hours.
- **Formazan Solubilization:** The medium is removed, and a solubilizing agent, such as dimethyl sulfoxide (DMSO), is added to dissolve the formazan crystals.
- **Absorbance Reading:** The absorbance is measured at a wavelength of 570 nm using a microplate reader. The IC₅₀ value is calculated by plotting the percentage of cell viability against the compound concentration.

Potential Mechanism of Action: Signaling Pathway

Many benzophenone derivatives have been investigated for their ability to induce apoptosis in cancer cells. The following diagram illustrates a simplified, representative signaling pathway for apoptosis that could be modulated by a bioactive benzophenone.

Simplified Apoptotic Signaling Pathway:



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